

Physicochemical properties of Vetiveryl acetate including molecular weight and boiling point

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vetiveryl acetate

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Vetiveryl Acetate: A Comprehensive Physicochemical Profile for Scientific Applications

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Vetiveryl acetate, a highly valued sesquiterpenoid derivative of vetiver oil, is a complex substance renowned for its characteristic woody and sweet aroma. While extensively utilized in the fragrance industry, its intricate physicochemical properties also make it a subject of interest for scientific research and development. This technical guide provides a detailed overview of the core physicochemical characteristics of **Vetiveryl acetate**, outlines standard experimental methodologies for their determination, and presents a logical framework for understanding its compositional nature.

Physicochemical Properties

Vetiveryl acetate is not a single chemical entity but rather a complex mixture resulting from the acetylation of sesquiterpene alcohols (vetiverol) extracted from the roots of the *Vetiveria zizanioides* grass.^[1] Consequently, its composition and some of its physical properties can exhibit slight variations depending on the geographical origin of the vetiver oil and the specifics of the manufacturing process.^[1] The data presented herein represent typical values reported in the scientific literature.

Quantitative Data Summary

The key physicochemical parameters of **Vetiveryl acetate** are summarized in the table below for ease of reference and comparison.

Property	Value
Molecular Weight	~262.4 g/mol [2][3][4]
Molecular Formula	C ₁₇ H ₂₆ O ₂ [2]
Boiling Point	286 °C at 760 mmHg[5][6][7][8][9]
Appearance	Pale yellow to amber viscous liquid or solid[5][10]
Odor	Sweet, woody, warm[2][5]
Solubility	- Practically insoluble in water[2][3]- Soluble in ethanol[2][3]
Vapor Pressure	0.000120 mmHg at 25 °C (estimated)[5]
Flash Point	> 100 °C (> 212 °F)[5][8]
Specific Gravity	0.97900 to 1.01500 at 25 °C[5]
Refractive Index	1.50500 to 1.51800 at 20 °C[5]
logP (o/w)	3.6 - 5.386 (estimated)[2][5]

Experimental Protocols

The determination of the physicochemical properties of substances like **Vetiveryl acetate** adheres to internationally recognized standards, such as the OECD Guidelines for the Testing of Chemicals.[2][3][4][5] These protocols ensure data reliability and comparability across different laboratories.

Molecular Weight Determination

The molecular weight of the principal components of **Vetiveryl acetate** is typically determined by analytical techniques such as:

- **Mass Spectrometry (MS):** This technique is used for the precise determination of the molecular weight of individual constituents within the **Vetiveryl acetate** mixture. Soft ionization methods are employed to prevent fragmentation and allow for the observation of the molecular ion peak, from which the molecular weight is calculated.
- **Gel Permeation Chromatography (GPC):** Also known as size exclusion chromatography, GPC can be used to determine the molecular weight distribution of the polymeric or oligomeric components that may be present in the technical mixture.

Boiling Point Determination

The boiling point is a crucial indicator of a substance's volatility. Standard methods for its determination include:

- **Distillation Method:** A simple or fractional distillation apparatus is used. The temperature of the vapor that is in equilibrium with the boiling liquid is measured. The boiling point is the temperature at which this equilibrium is established at a given pressure.
- **Thiele Tube Method:** This method is suitable for small sample volumes. The sample is heated in a small tube along with an inverted capillary tube. The boiling point is the temperature at which a continuous stream of bubbles emerges from the capillary and when the liquid re-enters the capillary upon cooling.

Solubility Determination

The solubility of **Vetiveryl acetate** in various solvents is a critical parameter for its application and formulation.

- **Shake-Flask Method:** A surplus of **Vetiveryl acetate** is added to a known volume of the solvent (e.g., water, ethanol). The mixture is agitated at a constant temperature until equilibrium is reached. The concentration of **Vetiveryl acetate** in the saturated solution is then determined analytically, often using gas chromatography.

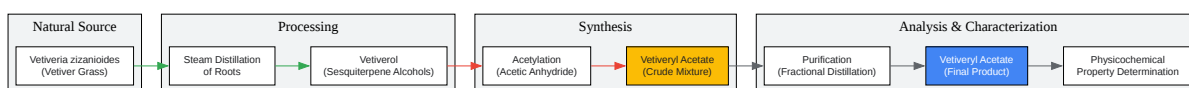
Compositional Analysis

Due to its nature as a complex mixture, the detailed chemical composition of **Vetiveryl acetate** is of significant interest.

- Gas Chromatography-Mass Spectrometry (GC-MS): This is the most powerful and widely used technique for separating and identifying the individual components of **Vetiveryl acetate**. The gas chromatograph separates the volatile constituents, which are then identified by their mass spectra. Comprehensive two-dimensional gas chromatography (GCxGC) can provide even greater resolution for very complex mixtures.

Logical Workflow for Vetiveryl Acetate Production and Analysis

The following diagram illustrates the logical workflow from the natural source to the final characterization of **Vetiveryl acetate**, highlighting the key stages that influence its final physicochemical properties.



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Caption: Production and Analysis Workflow of **Vetiveryl Acetate**.

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- To cite this document: BenchChem. [Physicochemical properties of Vetiveryl acetate including molecular weight and boiling point]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3427895#physicochemical-properties-of-vetiveryl-acetate-including-molecular-weight-and-boiling-point]

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